

Hoechst 33258: A Comprehensive Technical Guide to its Fluorescent Properties and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Hoechst 33258

Cat. No.: B15609133

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the fluorescent dye **Hoechst 33258**, a vital tool in cellular and molecular biology. This document details its spectral properties, DNA binding mechanism, and key applications, offering structured data and detailed experimental protocols for its effective use.

Core Properties of Hoechst 33258

Hoechst 33258 is a cell-permeant, blue-emitting fluorescent dye that exhibits a significant increase in fluorescence upon binding to double-stranded DNA (dsDNA).[1][2] This property makes it an excellent stain for visualizing cell nuclei and quantifying DNA.[3]

Spectroscopic Characteristics

The fluorescence of **Hoechst 33258** is highly dependent on its environment. In aqueous solution, the dye has minimal fluorescence. However, upon binding to the minor groove of

dsDNA, its quantum yield increases dramatically, resulting in bright blue fluorescence.[2][4][5] Unbound dye has a fluorescence emission maximum in the 510–540 nm range.[1][6]

The key spectral properties are summarized in the table below:

Property	Value (DNA-Bound)	Value (Unbound)	Notes
Excitation Maximum (λ_{ex})	~352 nm[3][7][8]	~350 nm	Can be excited with a mercury-arc lamp or a UV laser.[6]
Emission Maximum (λ_{em})	~461 nm[3][6][9]	510 - 540 nm[1][6]	The large Stokes shift is advantageous for multicolor imaging.[1]
Molar Extinction Coefficient (ϵ)	~46,000 cm ⁻¹ M ⁻¹ at 345.5 nm[4][8]	Not typically measured due to low quantum yield.	
Quantum Yield (Φ)	~0.74 (in PVA films) [10]	0.034 (in water)[4]	The fluorescence yield increases significantly in the presence of DNA.[4]

DNA Binding and Specificity

Hoechst 33258 is a non-intercalating dye that binds preferentially to the minor groove of B-DNA, with a strong affinity for Adenine-Thymine (A-T) rich regions.[1][2][11] The optimal binding site is a sequence of three or more A-T base pairs, such as AAA/TTT.[2] While it can interact with GC-rich sequences, this is a lower affinity interaction.[12] The 2-amino group of guanine in the minor groove can hinder binding.[13]

The binding of **Hoechst 33258** to DNA is complex and can occur in multiple modes:

- **High-Affinity Binding:** This is the primary mode, where the dye monomer binds specifically to the A-T rich minor groove with a dissociation constant (K_d) in the range of 1-10 nM.[2]
- **Low-Affinity Binding:** This involves a non-specific interaction with the DNA sugar-phosphate backbone, with a much higher K_d of approximately 1000 nM.[2]

- Associate Binding: At higher concentrations, **Hoechst 33258** can form dimers or tetramers that also bind to DNA.[\[14\]](#)

The diagram below illustrates the primary binding mechanism of **Hoechst 33258** to DNA.

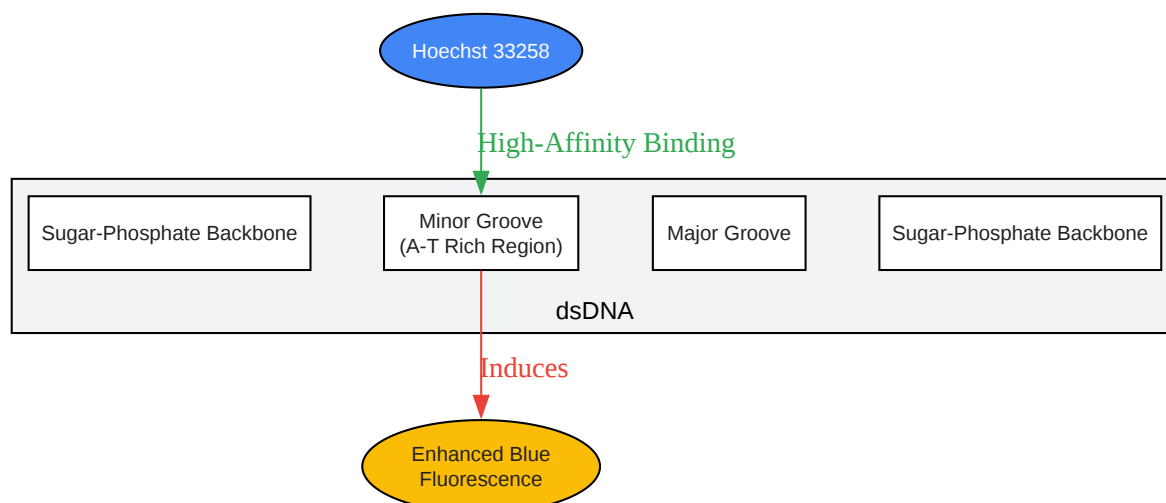


Figure 1. Hoechst 33258 DNA Binding Mechanism

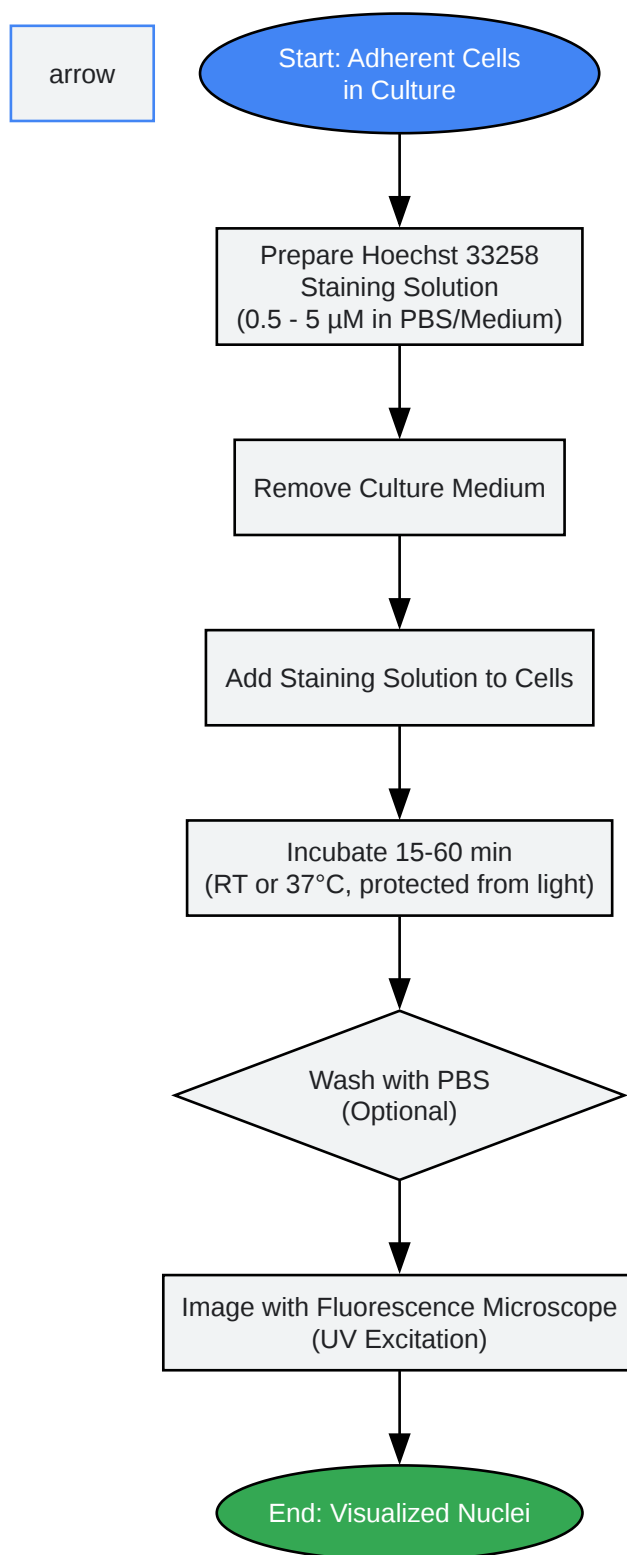


Figure 2. Workflow for Staining Adherent Cells

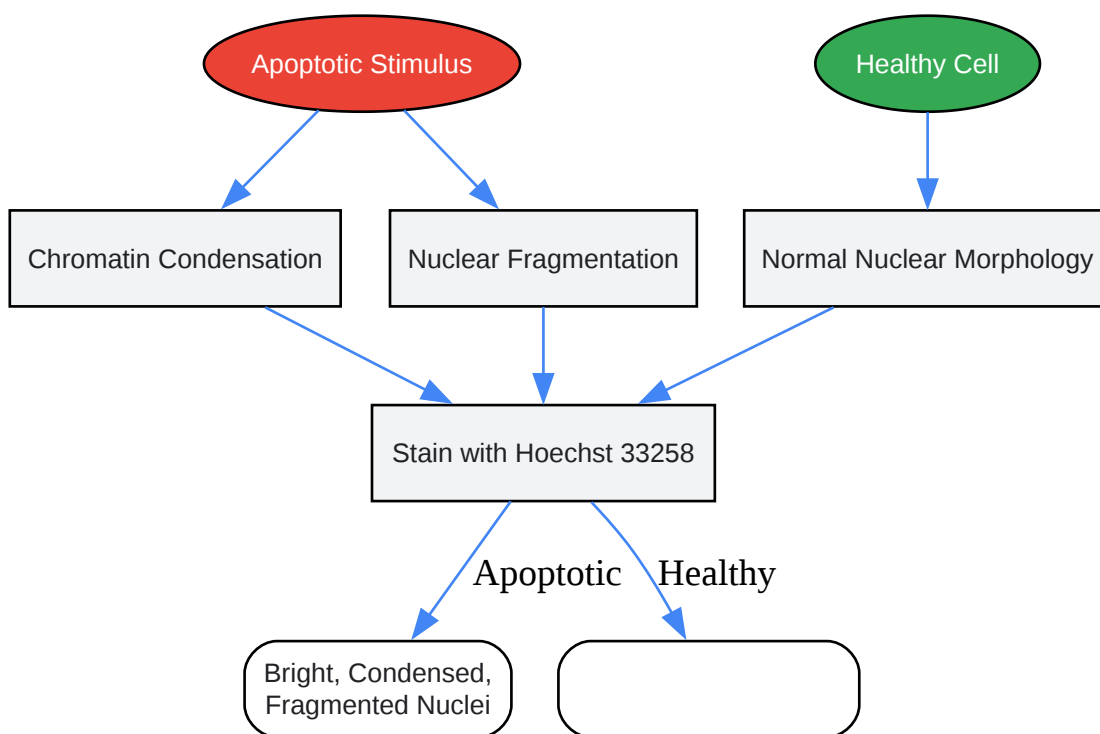


Figure 3. Logic of Apoptosis Detection with Hoechst 33258

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lumiprobe.com [lumiprobe.com]
- 2. mdpi.com [mdpi.com]
- 3. interchim.fr [interchim.fr]
- 4. omlc.org [omlc.org]
- 5. biotium.com [biotium.com]
- 6. Hoechst stain - Wikipedia [en.wikipedia.org]
- 7. Spectrum [Hoechst 33258] | AAT Bioquest [aatbio.com]

- [8. app.fluorofinder.com \[app.fluorofinder.com\]](#)
- [9. docs.aatbio.com \[docs.aatbio.com\]](#)
- [10. mdpi.com \[mdpi.com\]](#)
- [11. bocsci.com \[bocsci.com\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](#)
- [13. The different binding modes of Hoechst 33258 to DNA studied by electric linear dichroism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Binding of Hoechst 33258 and its derivatives to DNA - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Hoechst 33258: A Comprehensive Technical Guide to its Fluorescent Properties and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15609133/docs#hoechst-33258-a-comprehensive-technical-guide-to-its-fluorescent-properties-and-applications\]](https://www.benchchem.com/product/b15609133/docs#hoechst-33258-a-comprehensive-technical-guide-to-its-fluorescent-properties-and-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check